

# A Technical Guide to N-Acetyl-L-Histidine Monohydrate for Research Applications

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## Compound of Interest

Compound Name: *N-acetylhistidine monohydrate*

Cat. No.: *B554824*

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## Introduction

N-acetyl-L-histidine (NAH) monohydrate is an acetylated derivative of the essential amino acid L-histidine. It is an endogenous compound found in various biological systems, playing a significant role in osmoregulation and exhibiting potential as a therapeutic agent. This technical guide provides a comprehensive overview of commercially available N-acetyl-L-histidine monohydrate for research purposes, including a comparative analysis of supplier specifications, detailed experimental protocols, and a review of its biological significance and potential applications in drug development.

## Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer N-acetyl-L-histidine monohydrate for research applications. The purity and specifications of the compound can vary between suppliers, which is a critical consideration for experimental design and reproducibility. Below is a summary of the quantitative data provided by prominent commercial suppliers.

Supplier	Purity (Assay)	Optical Rotation (c=1, H <sub>2</sub> O)	Water Content	Molecular Formula	CAS Number
Thermo Scientific Chemicals	≥99.0% (HPLC), ≥99.0% (Titration, anhydrous basis)[1]	+44.0° to +49.0°[1]	7.0-10.0%[1]	C <sub>8</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub>	39145-52-3[1]
TCI America	>99.0% (HPLC)[2]	+44.0 to +49.0 deg[2]	7.0 to 10.0 % [2]	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub> ·H <sub>2</sub> O	39145-52-3[2]
CymitQuimica	>99.0%(T) (HPLC)[3]	Not Specified	Not Specified	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub> ·H <sub>2</sub> O[3]	39145-52-3[3]
INDOFINE Chemical Company	>91% (Titration)[4]	Not Specified	Not Specified	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub> · H <sub>2</sub> O[4]	39145-52-3[4]
MOLNOVA	Not Specified	Not Specified	Not Specified	C <sub>8</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub>	39145-52-3[5]

Note: Researchers should always refer to the supplier's most recent Certificate of Analysis (CoA) for lot-specific data.

## Physicochemical Properties and Stability

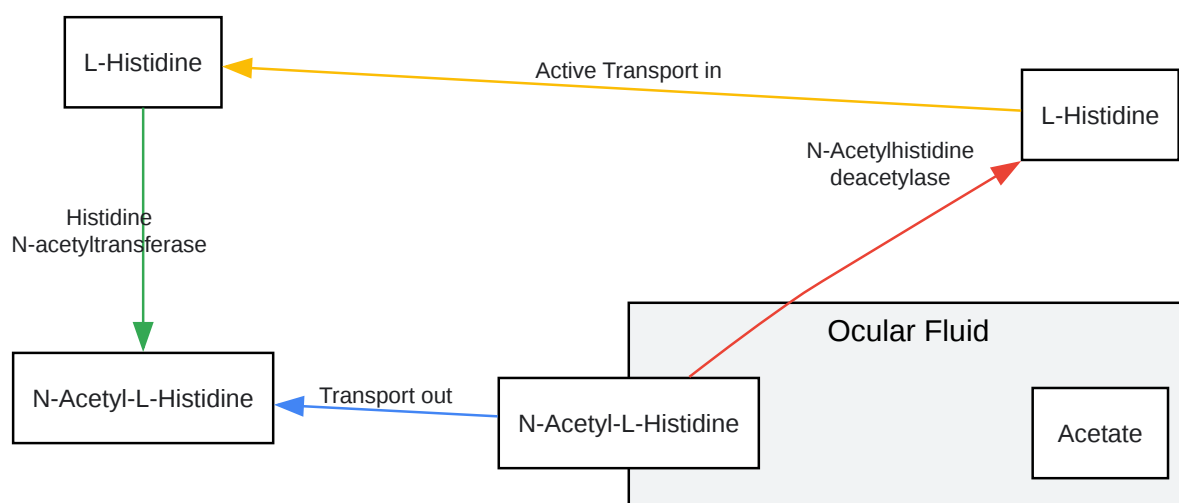
N-acetyl-L-histidine monohydrate is a white to off-white powder or crystalline solid. It is soluble in water[6]. For experimental use, stock solutions can be prepared in water or dimethyl sulfoxide (DMSO). MedchemExpress suggests that stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month[7]. It is recommended to prepare fresh working solutions for in vivo experiments on the day of use[7]. The compound is stable under normal storage conditions but should be stored away from strong oxidizing agents[6].

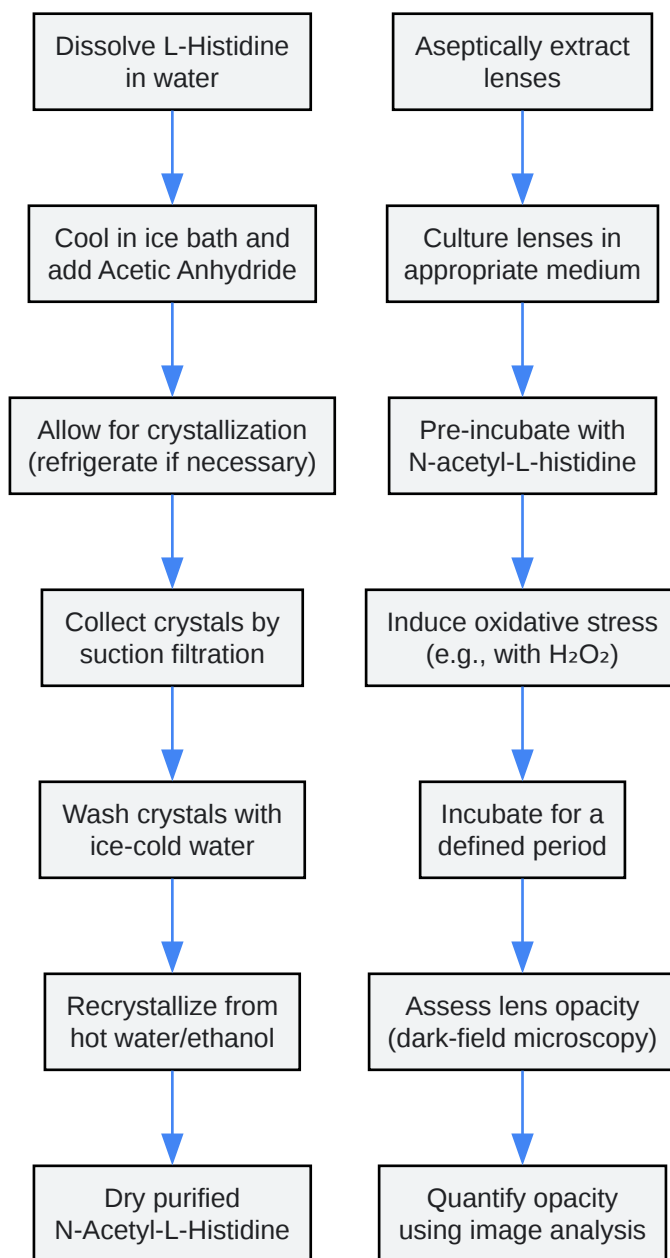
## Biological Significance and Therapeutic Potential

## The "Molecular Water Pump" Hypothesis in Ocular Health

The most well-documented biological role of N-acetyl-L-histidine is its function as a "molecular water pump" in the lens of poikilothermic (cold-blooded) vertebrates, such as fish[8]. This mechanism is crucial for maintaining lens dehydration and preventing the formation of cataracts[8].

The proposed mechanism involves a cycle of synthesis and degradation of NAH at the lens-ocular fluid interface. Within the lens, L-histidine is acetylated to form NAH. This NAH is then transported out of the lens and into the ocular fluid, where it is hydrolyzed back to L-histidine and acetate by an enzyme present in the fluid. The L-histidine is then taken back up by the lens to be re-synthesized into NAH. This continuous cycling is thought to actively transport water out of the lens, maintaining its clarity[8].





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